

Comparative Guide: Structural Determination of 1-Methyl-N-octyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name: 1-Methyl-N-octyl-1H-pyrazol-3-amine

Cat. No.: B13219412

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Executive Summary

1-Methyl-N-octyl-1H-pyrazol-3-amine represents a challenging class of pharmaceutical intermediates: amphiphilic small molecules. The molecule features a polar, hydrogen-bond-capable headgroup (aminopyrazole) and a flexible, lipophilic tail (octyl chain). This duality creates specific hurdles in solid-state characterization, particularly regarding crystal packing and conformational disorder.

This guide objectively compares the three primary methodologies for determining the structural attributes of this compound: Single Crystal X-Ray Diffraction (SC-XRD), Powder X-Ray Diffraction (PXRD), and Computational Modeling (DFT).

Recommendation: While PXRD is sufficient for batch-to-batch consistency, SC-XRD at 100 K is the mandatory "gold standard" for this specific compound to resolve the conformational flexibility of the octyl chain and definitive hydrogen-bonding networks.

Comparative Analysis of Determination Methods

The following table contrasts the performance of structural determination techniques specifically for **1-Methyl-N-octyl-1H-pyrazol-3-amine**.

Feature	SC-XRD (Gold Standard)	PXRD (Screening)	NMR + DFT (In-Silico)
Primary Output	3D Atomic Coordinates (x, y, z)	Bulk Phase Fingerprint (2θ)	Solution Conformation / Energy Min.
Resolution	Atomic (< 0.8 Å)	Lattice Parameters Only	Theoretical
Octyl Chain Insight	High. Resolves specific packing (interdigitated vs. bilayer).	Low. Broad peaks due to disorder.	Medium. Predicts lowest energy rotamers.
Sample Requirement	Single Crystal (0.1–0.3 mm)	Polycrystalline Powder (>10 mg)	Dissolved Sample (~5 mg)
Throughput	Low (24–48 hours/sample)	High (15 mins/sample)	Medium (Compute time dependent)
Critical Limitation	Requires high-quality crystal growth (difficult for flexible chains).	Cannot solve ab initio structure easily for flexible organics.	Lacks intermolecular packing forces.

Expert Insight: The "Flexible Tail" Problem

For this specific molecule, the octyl chain introduces significant thermal motion.

- PXRD often yields low-resolution patterns at room temperature because the alkyl tails act like a "liquid" layer between the rigid pyrazole heads.
- SC-XRD is superior only if performed at cryo-temperatures (100 K), which "freezes" the octyl chain into a resolvable conformation, allowing the determination of Van der Waals interactions critical for solubility prediction.

Experimental Protocol: SC-XRD Determination

This protocol is designed to overcome the high solubility of the octyl chain in non-polar solvents and the polarity of the pyrazole.

Phase 1: Crystallization Screening (Vapor Diffusion)

Standard evaporation often fails for octyl-derivatives, leading to oils. Vapor diffusion is the self-validating alternative.

- Prepare Inner Solution: Dissolve 10 mg of **1-Methyl-N-octyl-1H-pyrazol-3-amine** in 0.5 mL of Ethyl Acetate (moderately polar).
- Prepare Outer Solvent: Place 3 mL of n-Pentane (antisolvent) in a larger vial.
- Equilibration: Place the open inner vial inside the larger vial. Seal the outer vial tightly.
- Timeline: Allow to stand undisturbed at 4°C for 3–7 days. The pentane will slowly diffuse into the ethyl acetate, gently lowering solubility and promoting ordered crystal growth.

Phase 2: Data Collection & Reduction

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K α radiation, $\lambda = 0.71073 \text{ \AA}$).
- Mounting: Select a clear, block-like crystal (approx 0.2 x 0.1 x 0.1 mm). Mount on a MiTeGen loop using Paratone oil.
- Temperature: 100 K (Critical).
 - Reasoning: At 298 K, the terminal carbons (C6-C8 of the octyl chain) will likely show excessive thermal ellipsoids (), making the model unstable.
- Strategy: Collect full sphere data () to ensure redundancy > 4.0.

Phase 3: Structure Solution (SHELXT)

- Space Group Determination: Likely Monoclinic () or Triclinic () due to the asymmetry of the chain.
- Refinement: Use SHELXL.
 - Constraint Handling: If the octyl chain shows disorder, apply SIMU and DELU restraints to the carbon chain. If two conformations exist, model as split positions (Part A/Part B) with summed occupancy = 1.0.

Structural Analysis & Data Interpretation[1][2][3][4][5][6][7][8]

When analyzing the solved structure of **1-Methyl-N-octyl-1H-pyrazol-3-amine**, focus on these three structural motifs which define its physicochemical performance:

A. The Pyrazole Dimer (H-Bonding)

The primary stabilizing force is the hydrogen bond between the amine donor (

) and the pyrazole ring nitrogen acceptor (

) of a neighboring molecule.

- Metric: Look for distances of 2.9 – 3.1 Å.
- Significance: This dimer formation dictates the compound's melting point and solubility in water.

B. The Hydrophobic Bilayer

The octyl chains will likely align parallel to each other.

- Packing: Expect a "bilayer" or "herringbone" arrangement where polar heads group together and lipophilic tails group together.

- Performance Implication: This separation creates distinct hydrophilic and hydrophobic domains, suggesting this molecule may form micelles in aqueous solution (surfactant behavior).

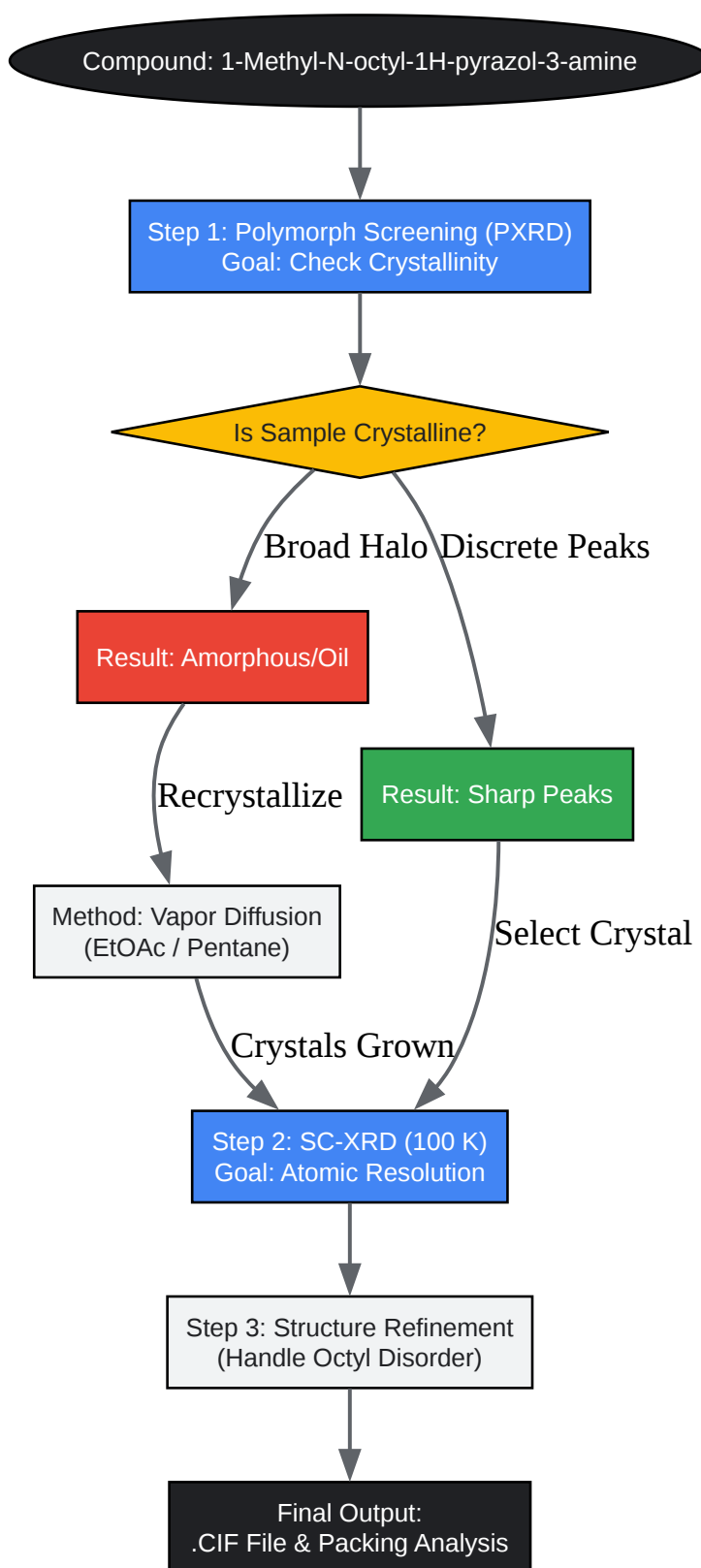
C. Torsion Angles (Conformation)

Check the torsion angle between the pyrazole ring and the first carbon of the octyl chain ().

- Planarity: The amine nitrogen is likely hybridized, keeping the system relatively planar with the ring.

Workflow Visualization

The following diagram outlines the decision logic for structurally characterizing this amphiphilic compound.



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Caption: Workflow for transitioning from crude material to a solved crystal structure, highlighting the critical recrystallization step for oily/amorphous samples.

References

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